

preparing FTI-276 stock solution for cell culture

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Compound Focus: Fti 276

CAS No.: 170006-72-1

Cat. No.: S548235

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FTI-276: Compound Overview and Handling

FTI-276 is a potent, cell-permeable peptidomimetic inhibitor of protein farnesyltransferase (FTase). It is a crucial tool compound for investigating the role of protein prenylation, particularly in Ras-mediated oncogenic signaling [1] [2] [3].

- **Primary Target:** Protein Farnesyltransferase (FTase) [1] [4] [5].
- **IC50:** 0.5 nM for human FTase *in vitro* [4] [5].
- **Selectivity:** Inhibits Geranylgeranyltransferase I (GGTase I) at a much higher concentration (IC50 = 50 nM) [1].
- **Key Consideration:** The free base form of FTI-276 is prone to instability. It is highly advisable to use the stable **trifluoroacetate (TFA) salt** form (CAS 1217471-51-6), which retains identical biological activity and offers improved handling characteristics [4] [5].

Stock Solution Preparation and Storage

The following protocols outline the preparation of concentrated stock solutions suitable for *in vitro* cell culture experiments.

Solubility and Storage Data

The table below summarizes the key physicochemical and handling parameters for FTI-276 TFA.

Parameter	Specification	Reference
Physical Form	White to off-white solid (trifluoroacetate salt)	[1] [4]
Solubility in DMSO	25 - 100 mg/mL (w/v)	[1] [4]
Molecular Weight	547.61 g/mol (for TFA salt)	[4]
Storage Temperature	-20°C, desiccated	[1] [4] [5]
Storage Condition	Sealed under inert gas; hygroscopic	[1] [4]
Solution Stability	1 week at -70°C; avoid repeated freeze-thaw	[1] [4]

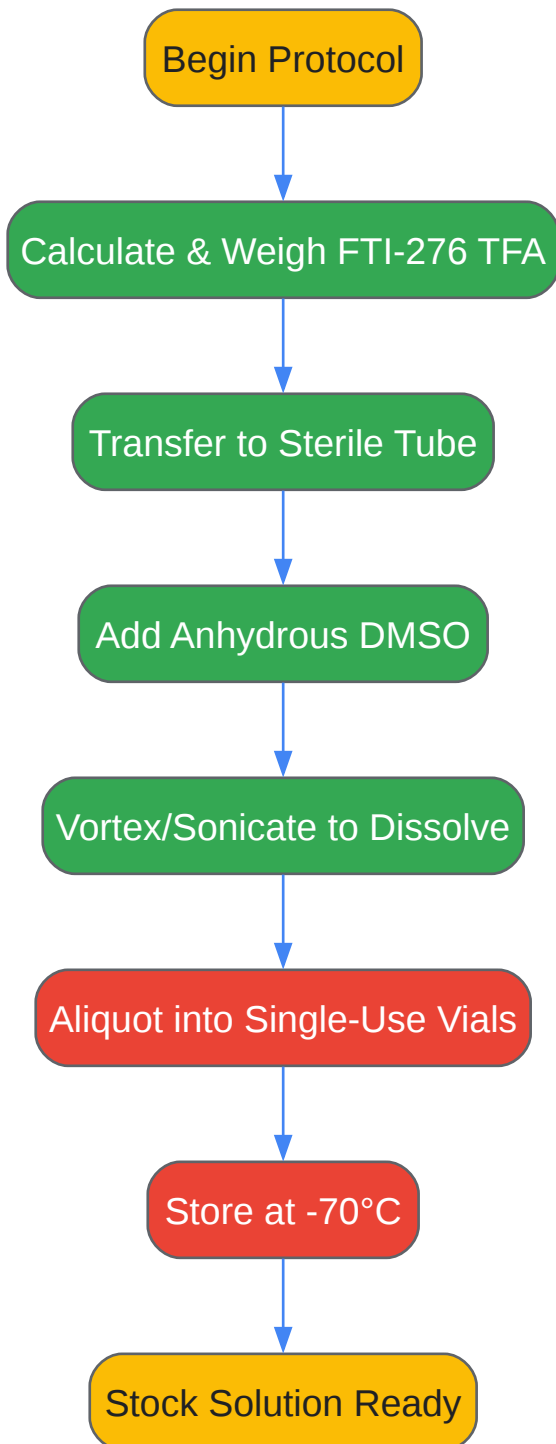
Detailed Protocol: 10 mM Stock Solution in DMSO

This is a standard preparation method. Always work under aseptic conditions using sterile materials.

- **Calculations:** To prepare 1 mL of a 10 mM stock solution:
 - Amount of FTI-276 TFA = $(10 \times 10^{-3} \text{ mol/L}) * (0.54761 \text{ kg/mol}) * (0.001 \text{ L}) = \mathbf{5.48 \text{ mg}}$
- **Weighing:** Bring the vial of FTI-276 TFA to room temperature before opening to prevent condensation of water. Quickly and accurately weigh out **5.48 mg** of the compound.
- **Reconstitution:** Transfer the weighed powder into a sterile 1.5 mL microcentrifuge tube. Add **1 mL of anhydrous, cell culture-grade DMSO** to achieve the final concentration. The use of high-quality, dry DMSO is critical due to the compound's hygroscopic nature.
- **Mixing:** Vortex or sonicate the mixture briefly until the solid is completely dissolved, yielding a clear, colorless solution.
- **Aliquoting:** Immediately aliquot the stock solution into small, single-use volumes (e.g., 10-50 μL) into sterile, low-protein-binding microtubes. This minimizes the number of freeze-thaw cycles and exposure to ambient conditions.

- **Storage:** Store the aliquots at **-70°C** or below. Under these conditions, the stock solution is stable for at least **1 month** (at -20°C) to **6 months** (at -70°C) [1] [4].

The following diagram illustrates the complete workflow for preparing the FTI-276 stock solution:



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Critical Notes for Cell Culture Application

- **Dilution for Cell Treatment:** When adding the stock solution to cell culture media, ensure that the final concentration of DMSO is kept at a non-toxic level (typically $\leq 0.1\%$). Prepare intermediate dilutions in serum-free medium or PBS if necessary.
- **Negative Controls:** Always include a vehicle control containing the same final concentration of DMSO in your experiments.
- **Stability Monitoring:** Visually inspect stock solutions before use. Do not use solutions that show discoloration or precipitation.
- **Cell Permeability:** FTI-276 is cell-permeable, making it suitable for whole-cell assays [1].

Experimental Example for Cell-Based Assays

The table below outlines a sample experimental setup for inhibiting oncogenic signaling, based on referenced data [1].

Component	Specification	Purpose & Notes
Cell Line	NIH 3T3 transformed with Ras oncogene	Model for studying oncogenic signaling.
FTI-276 Working Conc.	20 μM	Concentration shown to inhibit oncogenic signaling and tumor growth [1].
Stock Solution Conc.	10 mM in DMSO	Allows for a 1:500 dilution into culture media.
Vehicle Control	0.2% DMSO (v/v)	Matches the DMSO concentration in the 20 μM treatment group.
Treatment Duration	24 - 72 hours	Duration depends on specific experimental readout.
Key Readout	Inhibition of Ras prenylation, reduced cell proliferation, induction of apoptosis.	Assess efficacy of FTI-276.

Quality Control and Troubleshooting

- **Verification of Activity:** The efficacy of your prepared stock solution should be verified in a biological assay. A common method is to monitor the inhibition of prenylation of a known FTase substrate, such as the protein HDJ-2, by observing an electrophoretic mobility shift in a western blot [6].
- **Problem: Precipitation upon Thawing:** If the stock solution precipitates after thawing, warm it to room temperature and vortex thoroughly. If precipitation persists, briefly sonicate in a water bath. Do not re-use precipitated solutions.
- **Problem: Loss of Activity:** This is often due to improper storage, repeated freeze-thaw cycles, or use of non-anhydrous DMSO. Always use fresh aliquots and ensure DMSO is dry and of high quality.

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